

Proper Disposal of Triisopropyl Borate: A Procedural Guide

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Compound of Interest

Compound Name: Triisopropyl borate

Cat. No.: B046633

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The proper disposal of **triisopropyl borate** is critical for ensuring laboratory safety and environmental protection. As a highly flammable liquid that is sensitive to moisture, specific handling procedures must be strictly followed. This guide provides detailed, step-by-step instructions for researchers, scientists, and drug development professionals to manage and dispose of **triisopropyl borate** waste safely.

Immediate Safety and Hazard Summary

Triisopropyl borate is a highly flammable liquid and vapor with a low flash point, posing a significant fire risk.^{[1][2]} It is also moisture-sensitive and will react with water, including humidity in the air, to hydrolyze into isopropyl alcohol and boric acid.^[1] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.^[3] It is crucial to keep this chemical away from heat, sparks, open flames, and any sources of ignition.^{[1][3]} In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam for extinction.^{[1][4]}

Required Personal Protective Equipment (PPE)

Before handling **triisopropyl borate** for disposal, ensure the following PPE is worn to minimize exposure risk:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are required.^[3] An eyewash station should be readily accessible.^{[2][5]}

- Hand Protection: Wear chemical-resistant gloves, such as nitrile rubber. Gloves should be inspected for integrity before each use.[3][6]
- Body Protection: A flame-resistant lab coat or, at a minimum, a 100% cotton lab coat is recommended.[5][7] Wear appropriate protective clothing to prevent skin exposure.[3]
- Respiratory Protection: All handling of waste should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][6] If vapors or aerosols are generated and ventilation is inadequate, a NIOSH-approved respirator is necessary.[4]

Step-by-Step Disposal Procedure

1. Waste Collection:

- Collect waste **triisopropyl borate** in its original container or a designated, compatible hazardous waste container.[4]
- Crucially, do not mix **triisopropyl borate** waste with other waste streams, especially aqueous solutions, acids, bases, or strong oxidizing agents.[1][4][6]
- Leave adequate headspace (at least 10% of the container volume) to allow for vapor expansion.[8]

2. Container Selection and Sealing:

- Use containers that are in good condition, free from leaks, and have a secure, tightly fitting cap.[3][8]
- Ensure the container material is compatible with the chemical. For quantities less than five gallons, glass bottles are suitable; for larger quantities, metal cans can be used.[8]
- Once waste is added, the container must be sealed immediately. Containers should remain closed at all times except when actively adding waste.[6][8]

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Triisopropyl Borate**".[6][8]

- The label should also list all constituents and their approximate percentages.[8]
- Include the date of waste accumulation.

4. Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).[6]
- The storage area must be cool, dry, and well-ventilated, away from heat and direct sunlight. [2][3][4]
- Store waste in a flammable liquids cabinet, segregated from incompatible materials like oxidizers.[6][7]
- Ensure all ignition sources are eliminated from the storage area.[3][4]

5. Final Disposal:

- **Triisopropyl borate** must not be disposed of down the drain or in regular trash.[3][6][9]
- Disposal must be handled by a licensed professional waste disposal company.[1][3]
- The recommended method of disposal is through incineration in a chemical incinerator equipped with an afterburner and scrubber, with extra care taken due to its high flammability. [1][3]
- Contaminated packaging and empty containers should be treated as hazardous waste, as they can retain flammable vapors, and disposed of in the same manner as the unused product.[3][4][9]

Accidental Spill & Release Protocol

In the event of a spill, follow these immediate steps:

- **Evacuate & Alert:** Evacuate all non-essential personnel from the immediate area and alert colleagues.[3]

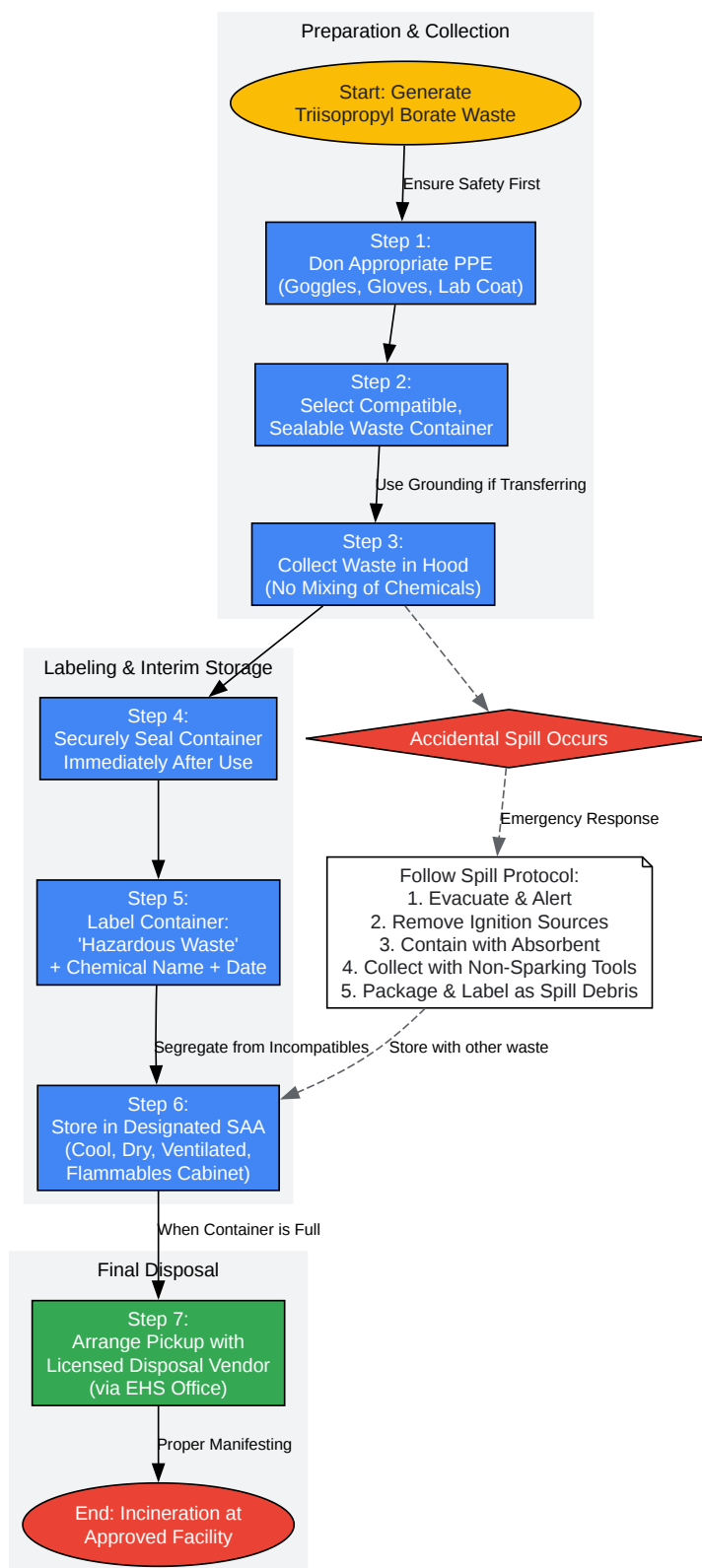
- Remove Ignition Sources: Immediately eliminate all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[3\]](#)[\[9\]](#)
- Ventilate: Ensure the area is well-ventilated, using a chemical fume hood if the spill is contained within one.[\[3\]](#)
- Don PPE: Wear the full PPE as described above.[\[3\]](#)
- Contain Spill: Prevent the spill from spreading or entering drains by using a non-combustible absorbent material such as dry sand, earth, or commercial sorbents.[\[1\]](#)[\[7\]](#)[\[10\]](#) Do not use paper towels.[\[7\]](#)
- Collect Absorbent: Using non-sparking tools, carefully collect the absorbent material and place it into a designated, sealable container for hazardous waste.[\[9\]](#)[\[10\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Label the container with the spill cleanup materials and dispose of it as hazardous waste through your institution's environmental health and safety (EHS) office.[\[7\]](#)[\[11\]](#)

Quantitative Data Summary

The following table summarizes key quantitative properties of **triisopropyl borate** relevant to its safe handling and disposal.

| Property | Value | Citations |
|------------------|----------------------|---------------------|
| Flash Point | 17 °C / 62.6 °F | [9] |
| Boiling Point | 140 °C / 284 °F | [9] |
| Specific Gravity | 0.814 g/mL at 25 °C | [9] |
| Vapor Pressure | 76 mmHg at 75 °C | [9] |
| UN Number | 2616 | [1] |
| Hazard Class | 3 (Flammable Liquid) | [1] |

Disposal Workflow Diagram



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Caption: Logical workflow for the safe disposal of **triisopropyl borate** waste.

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